

An In-depth Technical Guide to the Mass Spectrum of Sulfadoxine-d4

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Compound of Interest

Compound Name: Sulfadoxine-d4

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the mass spectrometric analysis of **Sulfadoxine-d4**, a deuterated internal standard crucial for the quantitative analysis of the antimalarial drug Sulfadoxine. This document details its mass spectral data, fragmentation patterns, and the experimental protocols for its detection, aimed at professionals in pharmaceutical research and development.

Quantitative Mass Spectral Data

The use of deuterated internal standards like **Sulfadoxine-d4** is a cornerstone of accurate bioanalytical methods, particularly in liquid chromatography-mass spectrometry (LC-MS). Below is a summary of the key quantitative data for both Sulfadoxine and its deuterated analog.

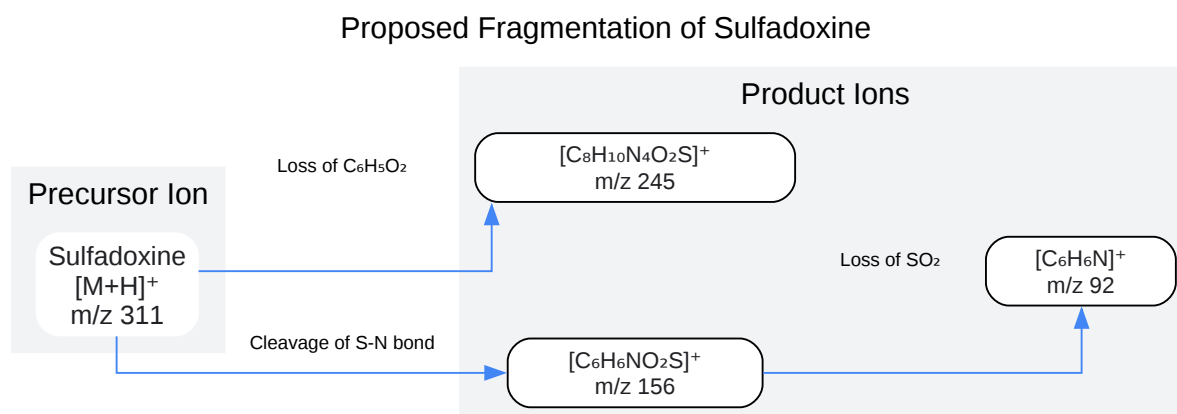
Compound	Molecular Formula	Molecular Weight (g/mol)	Precursor Ion (m/z)	Product Ion (m/z)
Sulfadoxine	C ₁₂ H ₁₄ N ₄ O ₄ S	310.33	311	245
Sulfadoxine-d4	C ₁₂ H ₁₀ D ₄ N ₄ O ₄ S	314.35	315	249

Table 1: Key Mass Spectrometric Parameters for Sulfadoxine and **Sulfadoxine-d4**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Fragmentation Pattern of Sulfadoxine

The fragmentation of sulfonamides in tandem mass spectrometry (MS/MS) typically follows predictable pathways. The primary fragmentation of Sulfadoxine involves the cleavage of the sulfonamide bond. The common fragment ions observed for sulfonamides include those at m/z 156, 108, and 92[4]. For Sulfadoxine specifically, the transition of the protonated molecule $[M+H]^+$ at m/z 311 to the product ion at m/z 247 has been reported[5]. Another significant product ion is observed at m/z 108[5]. For the deuterated internal standard, **Sulfadoxine-d4**, the precursor ion $[M+H]^+$ is observed at m/z 315, which fragments to a primary product ion at m/z 249[1][2].

The following diagram illustrates the proposed fragmentation pathway for Sulfadoxine.



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Caption: Proposed fragmentation pathway of Sulfadoxine.

Experimental Protocol: UHPLC-MS/MS Analysis

This section details a validated ultra-high-performance liquid chromatography-tandem mass spectrometry (UHPLC-MS/MS) method for the simultaneous quantification of Sulfadoxine and Pyrimethamine in human plasma, utilizing **Sulfadoxine-d4** as an internal standard[1][2].

Materials and Reagents

- Analytes: Sulfadoxine, Pyrimethamine
- Internal Standards: **Sulfadoxine-d4**, Pyrimethamine-d3[1]
- Solvents: Acetonitrile (MeCN), Methanol, Water (LC-MS grade)[1]
- Additives: Formic acid, Ammonium formate[1]
- Matrix: K₂EDTA human plasma[1]

Sample Preparation

A protein precipitation method is employed for sample cleanup:

- Pipette 5 µL of plasma into a clean tube.
- Add 20 µL of the internal standard working solution (1000 ng/mL **Sulfadoxine-d4** and 10 ng/mL Pyrimethamine-d3 in MeCN-water).
- Add 175 µL of acetonitrile (MeCN).
- Vortex mix for 5-10 seconds.
- Centrifuge at 20,000 rcf for 3 minutes.
- Dilute the supernatant 5-fold with water.
- Inject 3 µL of the final solution into the UHPLC-MS/MS system[1].

Chromatographic Conditions

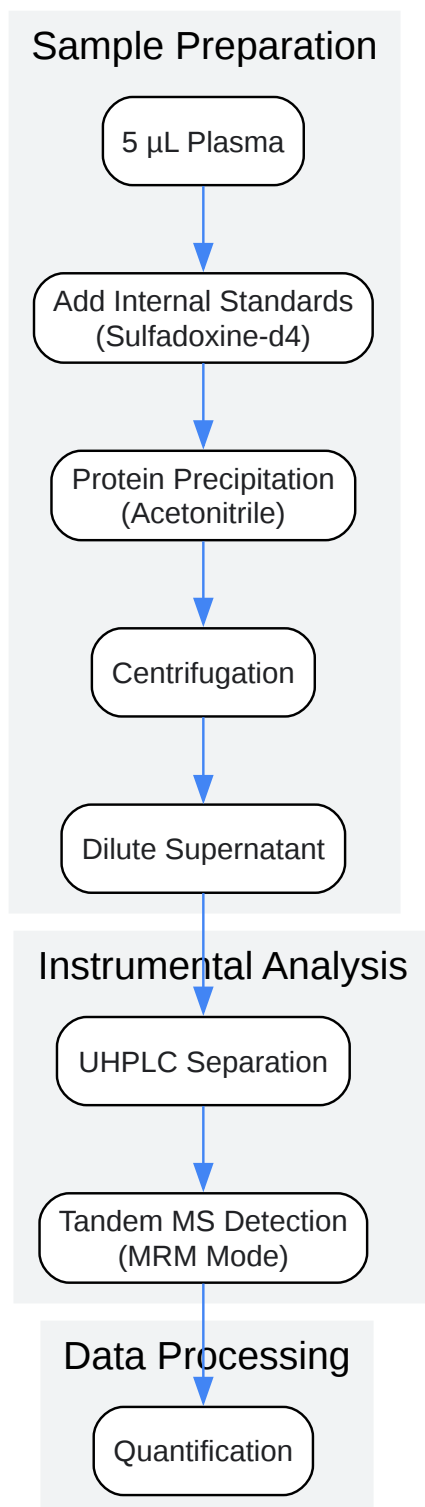
- UHPLC System: Waters I class UPLC[2]
- Column: ACE Excel SuperC18 (50 × 2.1 mm, 1.7 µm)[1][2]
- Mobile Phase A: Water with 0.1% formic acid[1][2]
- Mobile Phase B: Acetonitrile with 0.1% formic acid[1][2]

- Flow Rate: 0.8 mL/min[1][2]
- Gradient Program:
 - 0-0.2 min: 25% B
 - 0.2-1.0 min: 25% to 40% B
 - 1.0-1.1 min: 40% to 90% B
 - 1.1-1.5 min: 90% B
 - 1.5-1.51 min: 90% to 25% B
 - 1.51-1.6 min: 25% B[1]
- Injection Volume: 3 μ L[1]

Mass Spectrometer Settings

- Mass Spectrometer: Sciex Triple Quad 6500+[2]
- Ion Source: Electrospray Ionization (ESI), positive mode[1][2]
- Quantification Mode: Multiple Reaction Monitoring (MRM)[1][2]
- Ion Transitions:
 - Sulfadoxine: m/z 311 $\rightarrow$ 245[1][2]
 - **Sulfadoxine-d4**: m/z 315 $\rightarrow$ 249[1][2]
 - Pyrimethamine: m/z 249 $\rightarrow$ 233[1][2]
 - Pyrimethamine-d3: m/z 254 $\rightarrow$ 235[1][2]

UHPLC-MS/MS Workflow

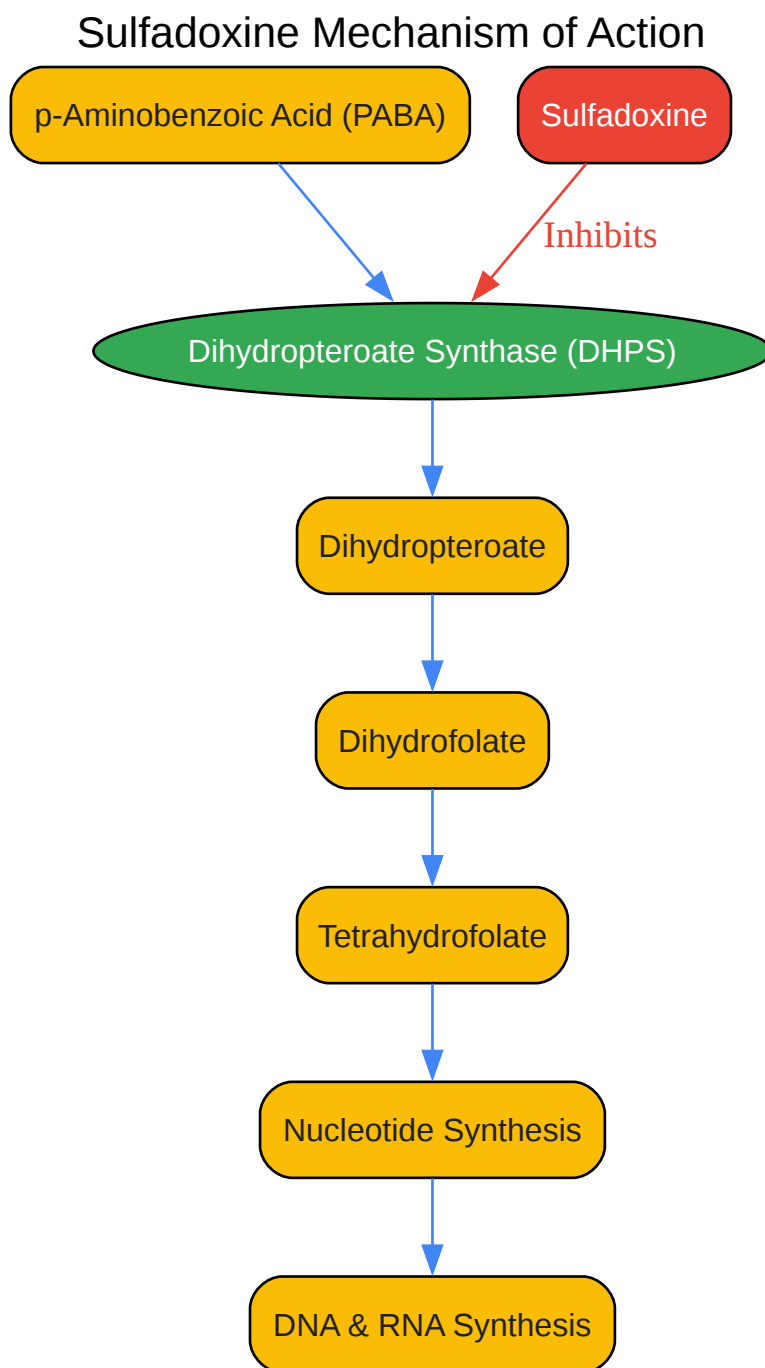


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Caption: Experimental workflow for sample analysis.

Mechanism of Action of Sulfadoxine

Sulfadoxine acts as an antimetabolite, targeting the folate biosynthesis pathway in parasites like *Plasmodium falciparum*, the causative agent of malaria[6][7]. Specifically, it competitively inhibits the enzyme dihydropteroate synthase (DHPS)[8][9][10]. This enzyme is essential for the conversion of para-aminobenzoic acid (PABA) to dihydropteroate, a precursor to folic acid. By blocking this step, Sulfadoxine prevents the synthesis of folate, which is vital for the production of nucleotides and subsequent DNA and RNA synthesis, thereby inhibiting parasite replication[8][9].



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Caption: Inhibition of folate pathway by Sulfadoxine.

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